

Application Notes and Protocols for NA-17 Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NA-17

Cat. No.: B15580011

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analysis of **NA-17**, a critical protein involved in inflammatory and cellular proliferation pathways. The following sections describe commercially available kits for the quantification of **NA-17** protein levels and the analysis of **NA-17** gene expression, along with comprehensive protocols and representative data.

NA-17 (Interleukin-6 Analogue) ELISA Kit

The **NA-17** Human ELISA (Enzyme-Linked Immunosorbent Assay) kit is a sandwich immunoassay designed for the quantitative measurement of **NA-17** in cell culture supernatants, serum, and plasma. This assay is a valuable tool for researchers studying inflammation, immunology, and oncology.

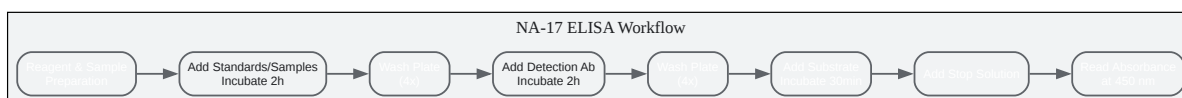
Quantitative Data Summary

Parameter	Specification
Assay Type	Sandwich ELISA
Sample Types	Cell Culture Supernatants, Serum, Plasma
Detection Range	7.8 pg/mL – 500 pg/mL
Sensitivity	< 2 pg/mL
Assay Duration	4.5 hours
Precision (Intra-Assay)	< 10% CV
Precision (Inter-Assay)	< 12% CV
Spike Recovery	85-115%

Experimental Protocol: NA-17 ELISA

- **Reagent Preparation:** Prepare all reagents, standards, and samples as instructed in the kit manual. Allow all reagents to reach room temperature before use.
- **Standard Dilution:** Reconstitute the **NA-17** standard to create a stock solution. Perform a serial dilution to create a standard curve ranging from 500 pg/mL to 7.8 pg/mL.
- **Assay Plate Preparation:** Add 100 µL of Assay Diluent to each well.
- **Adding Standards and Samples:** Add 100 µL of each standard and sample to the appropriate wells. Cover the plate and incubate for 2 hours at room temperature.
- **Washing:** Aspirate each well and wash four times with 1X Wash Buffer.
- **Detection Antibody:** Add 100 µL of the conjugated **NA-17** detection antibody to each well. Incubate for 2 hours at room temperature.
- **Second Wash:** Repeat the wash step as in step 5.
- **Substrate Addition:** Add 100 µL of Substrate Solution to each well. Incubate for 30 minutes at room temperature in the dark.

- Stopping the Reaction: Add 50 μ L of Stop Solution to each well.
- Data Acquisition: Read the absorbance at 450 nm within 30 minutes of stopping the reaction.
- Data Analysis: Calculate the concentration of **NA-17** in the samples by interpolating from the standard curve.



[Click to download full resolution via product page](#)

NA-17 ELISA Experimental Workflow

NA-17 Gene Expression Analysis using qPCR

For the analysis of **NA-17** gene expression, commercial quantitative PCR (qPCR) assays provide a sensitive and specific method. These assays typically include forward and reverse primers and a hydrolysis probe for the detection of the **NA-17** transcript.

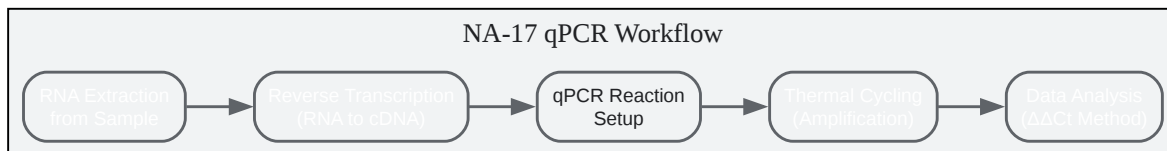
Quantitative Data Summary

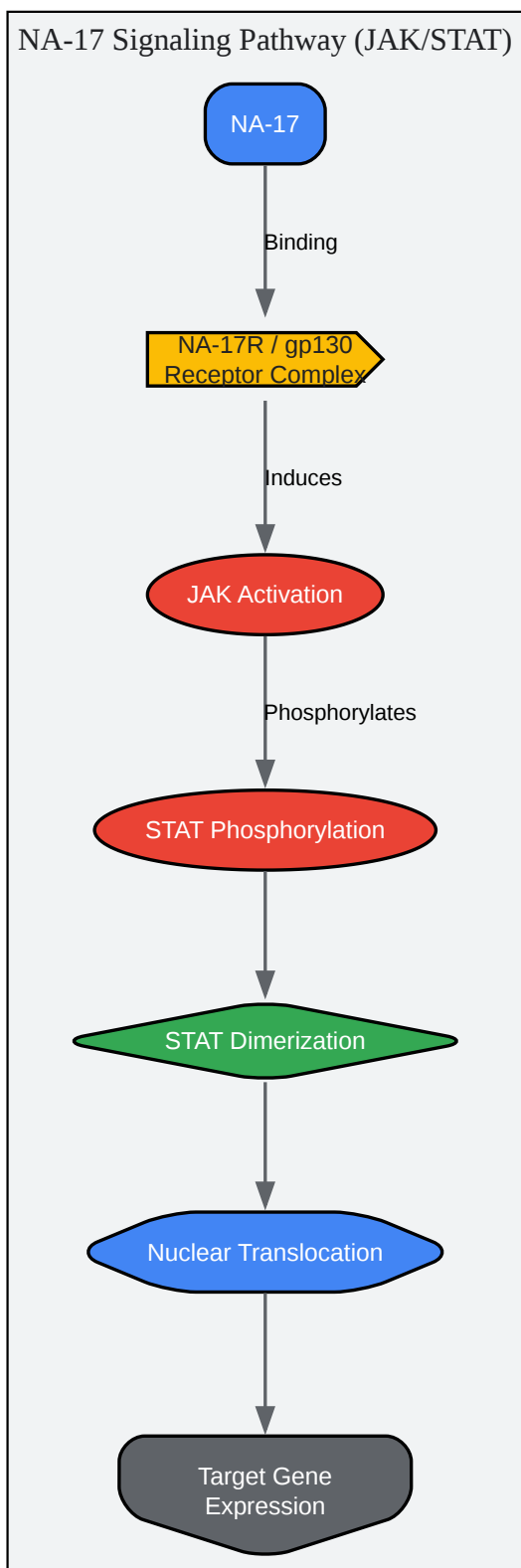
Parameter	Specification
Assay Type	Real-Time qPCR (TaqMan-based)
Sample Types	RNA extracted from Cells or Tissues
Target Gene	NA-17 (IL-6 analogue)
Reference Gene	GAPDH, ACTB (user-defined)
Amplicon Length	70-150 bp
Assay Specificity	No cross-reactivity with related genes
Dynamic Range	7-8 logs
Efficiency	90-110%

Experimental Protocol: NA-17 qPCR

- RNA Extraction: Isolate total RNA from cells or tissues using a validated RNA extraction kit. Assess RNA quality and quantity using a spectrophotometer or fluorometer.
- Reverse Transcription: Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- qPCR Reaction Setup: Prepare the qPCR reaction mix by combining the qPCR master mix, **NA-17** primer/probe set, and cDNA template.
- Thermal Cycling: Perform the qPCR reaction using a real-time PCR instrument with the following cycling conditions:
 - Initial Denaturation: 95°C for 10 minutes
 - Cycling (40 cycles):
 - 95°C for 15 seconds
 - 60°C for 60 seconds

- Data Analysis: Analyze the amplification data using the $\Delta\Delta C_t$ method to determine the relative expression of **NA-17**, normalized to a reference gene.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for NA-17 Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580011/docs#application-notes-and-protocols-for-na-17-analysis\]](https://www.benchchem.com/product/b15580011/docs#application-notes-and-protocols-for-na-17-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)